

Safeguarding Your Research: A Comprehensive Guide to Handling L-Proline-13C5,15N

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Compound of Interest

Compound Name: *L-Proline-13C5,15N*

Cat. No.: *B12059144*

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **L-Proline-13C5,15N**, a stable isotope-labeled amino acid crucial for a range of applications from metabolic research to proteomics.^{[1][2][3]} Adherence to these operational and disposal plans will help maintain a safe laboratory environment.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **L-Proline-13C5,15N**, a systematic approach to personal protection is critical. The following PPE is recommended to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Wear safety glasses with side shields or tightly sealed goggles to protect against dust particles.^[4]
- For operations with a higher risk of splashing or dust generation, a face shield should be used in conjunction with goggles.^[4]

Skin Protection:

- Gloves: Chemical-resistant gloves are mandatory. The specific type should be chosen based on the amount and concentration of the substance being handled.

- **Protective Clothing:** A lab coat or other protective clothing is required to prevent skin contact. The extent of body protection should be determined by a risk assessment of the specific procedure.

Respiratory Protection:

- In situations where dust formation is likely, a NIOSH/CEN approved respirator is necessary.
- For major spills or in environments with inadequate ventilation, a self-contained breathing apparatus should be used.

Quantitative Safety and Handling Data

For quick reference, the following table summarizes the key safety and logistical information for **L-Proline-13C₅,15N**.

Parameter	Specification	Source
Physical Form	Powder	
Storage Temperature	Refrigerated (+2°C to +8°C) or Room Temperature	
Storage Conditions	Protect from light	
pH	6 – 7 at 115 g/l at 25 °C (77 °F)	
Melting Point	228 °C (decomposes)	
GHS Hazard Classification	Acute toxicity, Oral (Category 4)	
Hazard Statements	H302: Harmful if swallowed	
Precautionary Statements	P264: Wash skin thoroughly after handling P270: Do not eat, drink or smoke when using this product P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell P330: Rinse mouth P501: Dispose of contents/ container to an approved waste disposal plant	

Procedural Guidance for Safe Handling and Disposal

Operational Plan: Step-by-Step Handling

- Preparation: Before handling, ensure that the work area is clean and that all necessary PPE is readily available and in good condition. An eyewash station and safety shower should be accessible.

- **Engineering Controls:** Work in a well-ventilated area. For procedures that may generate dust, use a fume hood or provide appropriate exhaust ventilation.
- **Weighing and Transfer:** When weighing or transferring the powder, do so carefully to minimize dust formation.
- **Solution Preparation:** If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- **Hygiene Practices:** Always wash hands thoroughly after handling the substance, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.

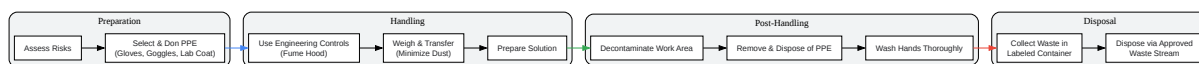
Disposal Plan: Managing **L-Proline-13C5,15N** Waste

As a stable isotope-labeled compound, **L-Proline-13C5,15N** does not present a radiological hazard. Therefore, its disposal should follow standard procedures for chemical waste.

- **Waste Collection:** Collect waste material in a suitable, clearly labeled, and closed container.
- **Waste Segregation:** Do not mix with other waste streams unless permitted by your institution's waste management guidelines.
- **Disposal Route:** Dispose of the waste through an approved waste disposal plant. Adhere to all local, state, and federal regulations for chemical waste disposal.
- **Contaminated Materials:** Any materials, such as gloves or wipes, that come into contact with the chemical should be disposed of as chemical waste.

Workflow for Safe Handling of **L-Proline-13C5,15N**

The following diagram illustrates the logical workflow for the safe handling of **L-Proline-13C5,15N**, from initial preparation to final disposal.



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
Caption: Workflow for the safe handling of **L-Proline-13C5,15N**.

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